

# Alternative names for 4-Iodopyrimidin-5-amine

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## Compound of Interest

Compound Name: **4-Iodopyrimidin-5-amine**

Cat. No.: **B3030670**

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An In-Depth Technical Guide to the Nomenclature of **4-Iodopyrimidin-5-amine**

## Introduction

In the precise world of chemical research and drug development, unambiguous communication is paramount. The consistent and accurate naming of chemical compounds is the foundation upon which reproducible science is built. A single chemical entity can be referenced by a variety of names, including systematic IUPAC names, common or trivial names, and database-specific identifiers. For researchers, scientists, and drug development professionals, a comprehensive understanding of these alternative names is crucial for effective literature searches, clear communication of results, and accurate procurement of materials. This guide provides a detailed overview of the nomenclature for the compound **4-Iodopyrimidin-5-amine**, a heterocyclic organic compound of interest in medicinal chemistry.

## The Core Structure: Understanding 4-Iodopyrimidin-5-amine

**4-Iodopyrimidin-5-amine** is a heterocyclic organic compound built upon a pyrimidine ring. The pyrimidine ring is a six-membered aromatic ring containing two nitrogen atoms at positions 1 and 3. In this specific compound, an amino group (-NH<sub>2</sub>) is attached to the 4-position and an iodine atom is attached to the 5-position of the pyrimidine ring. This substitution pattern imparts unique chemical properties that make it a valuable building block in the synthesis of more complex molecules, particularly in the development of novel pharmaceuticals.

## Alternative Names and Identifiers

The various names for **4-Iodopyrimidin-5-amine** arise from different naming conventions and the need for unique identifiers in large chemical databases.

## Systematic and Common Names

- 5-Iodopyrimidin-4-amine: This is the preferred IUPAC (International Union of Pure and Applied Chemistry) name. It clearly indicates the positions of the iodo and amine substituents on the pyrimidine ring.[1][2][3]
- 4-Amino-5-iodopyrimidine: This is a very common and widely accepted alternative name that is often used in chemical catalogs and research articles.[1][4][5][6]
- 4-Pyrimidinamine, 5-ido-: This name is a variation of the systematic nomenclature, treating the amine group as the principal functional group.[1][4][5][7]
- 5-Iodo-4-pyrimidinamine: Another variation that emphasizes the pyrimidine core with the amine at position 4.[7][8]
- 5-Iodo-pyrimidin-4-ylamine: A slightly different phrasing that is also encountered in the literature.[1][5][8]
- 5-iodanylpyrimidin-4-amine: This name uses the term "iodanyl" for the iodine substituent, which is a less common but still valid nomenclature.[7][8]
- 5-Jod-pyrimidin-4-ylamin: This is the German language equivalent of 5-Iodo-pyrimidin-4-ylamine.[7]

## Database and Registry Identifiers

To avoid the ambiguity of chemical names, several database and registry identifiers are assigned to **4-Iodopyrimidin-5-amine**. These provide a unique and universally recognized way to reference the compound.

- CAS Registry Number: 91416-96-5. The Chemical Abstracts Service (CAS) assigns a unique numerical identifier to every chemical substance. This number is a definitive way to identify the compound without ambiguity.[3][4][5][7][9][10]

- PubChem CID: 13261510. The PubChem Compound Identification number is another unique identifier used in the PubChem database, which is a comprehensive resource of chemical information maintained by the National Center for Biotechnology Information (NCBI).[\[1\]](#)
- MDL Number: MFCD09999223. The MDL number is an identifier from the MDL Drug Data Report, a database of biologically active compounds.[\[1\]](#)[\[3\]](#)[\[10\]](#)

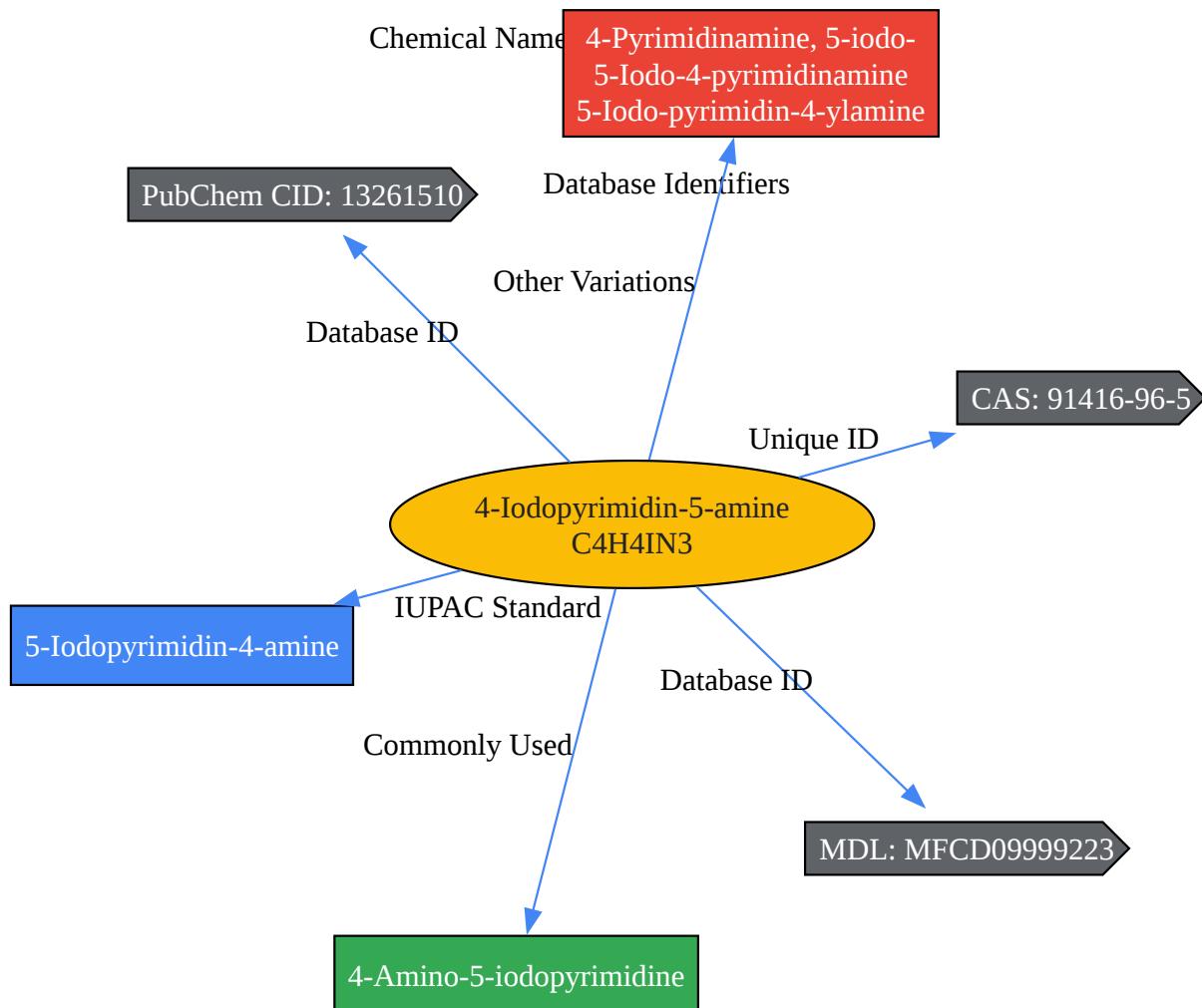
## Summary of Nomenclature

The following table provides a quick reference to the various names and identifiers for **4-Iodopyrimidin-5-amine**.

Type	Name/Identifier
IUPAC Name	5-iodopyrimidin-4-amine
Common Name	4-Amino-5-iodopyrimidine
Synonym	4-Pyrimidinamine, 5-ido-
Synonym	5-Iodo-4-pyrimidinamine
Synonym	5-Iodo-pyrimidin-4-ylamine
Synonym	5-iodanylpyrimidin-4-amine
German Name	5-Jod-pyrimidin-4-ylamin
CAS Number	91416-96-5
PubChem CID	13261510
MDL Number	MFCD09999223

## Visualizing the Nomenclature Relationship

The following diagram illustrates the relationship between the core chemical structure and its various identifiers.



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